

Introduction: Bridging the Fluorinated and Hydrocarbon Worlds

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Compound of Interest

Compound Name: *1-(Perfluoro-n-hexyl)tetradecane*

CAS No.: 154628-00-9

Cat. No.: B116651

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1-(Perfluoro-n-hexyl)tetradecane is a semifluorinated alkane (SFA), a unique class of linear hydrocarbons featuring a perfluorinated segment covalently linked to a hydrogenated segment. [1] This molecular architecture imparts distinct physicochemical properties, creating a substance that is immiscible with both aqueous and traditional hydrocarbon solvents, yet possesses a high affinity for other fluorinated compounds. [1] These characteristics, including chemical and biological inertness, low surface tension, and the ability to dissolve gases and lipophilic molecules, position **1-(Perfluoro-n-hexyl)tetradecane** and similar SFAs as highly promising materials for specialized applications in drug delivery, medical imaging, and ophthalmology. [1][2][3]

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into the core properties, synthesis, and potential applications of this versatile molecule, grounded in the established science of perfluorocarbon (PFC) and SFA chemistry.

Section 1: Core Physicochemical and Molecular Profile

The defining characteristic of **1-(Perfluoro-n-hexyl)tetradecane** is its segmented structure: a lipophobic and hydrophobic perfluorohexyl "pony-tail" attached to a lipophilic tetradecane hydrocarbon chain. This structure dictates its physical behavior and potential utility.

Molecular Structure

Caption: Molecular structure of **1-(Perfluoro-n-hexyl)tetradecane**.

Key Physicochemical Data

The intrinsic properties of a molecule are critical determinants of its behavior in biological and chemical systems, influencing everything from environmental fate to toxicokinetics.[4][5]

Property	Value / Description	Source(s)
CAS Number	154628-00-9	[6]
Synonym(s)	1,1,1,2,2,3,3,4,4,5,5,6,6-Tridecafluoricosane	[7]
Molecular Formula	C ₂₀ H ₂₉ F ₁₃	
Molecular Weight	516.43 g/mol	
Physical Form	Liquid at ambient temperature	
Solubility	Insoluble in water; soluble in fluorinated solvents.[8] SFAs are generally immiscible with hydrocarbons.[1]	[1][8]
Purity	Commercially available at ≥80-95%	[7]
Density	Expected to be significantly higher than water, a characteristic of fluorinated liquids.	-
Boiling Point	Data not readily available; expected to be high due to molecular weight.	-
Surface Tension	Expected to be very low, enabling excellent spreading characteristics.[1]	[1]

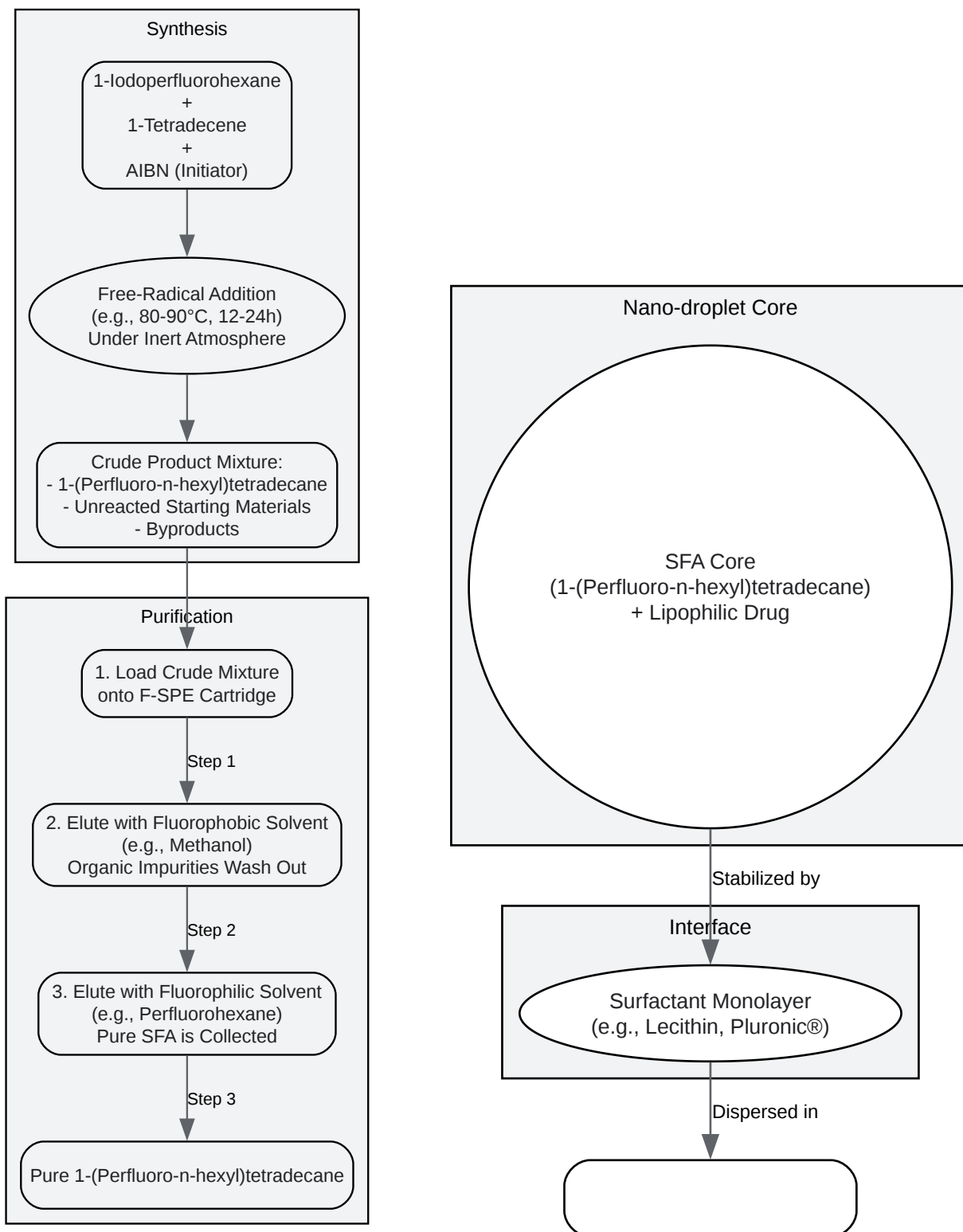
Section 2: Synthesis and Purification Protocol

The synthesis of semifluorinated alkanes like **1-(Perfluoro-n-hexyl)tetradecane** is reliably achieved through the free-radical addition of a perfluoroalkyl iodide to an alkene.[1] This method provides a robust pathway to creating the C-C bond that links the fluorinated and hydrogenated segments.

Plausible Synthesis Pathway

The reaction involves the addition of 1-iodoperfluorohexane to 1-tetradecene, initiated by a radical initiator like Azobisisobutyronitrile (AIBN). The subsequent intermediate is then reduced to yield the final SFA product.

Synthesis & Purification Workflow



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